

# An In-depth Technical Guide to the Physical Properties of 1-Butanethiol

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## Compound of Interest

Compound Name: **1-Butanethiol**

Cat. No.: **B090362**

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This guide provides a comprehensive overview of the core physical and chemical properties of **1-Butanethiol** (CAS: 109-79-5), also known as n-butyl mercaptan. The information is presented for use in research, industrial applications, and safety assessments. All quantitative data is summarized in tables for clarity, and detailed experimental protocols for key physical property measurements are provided.

## General and Chemical Properties

**1-Butanethiol** is a volatile, colorless to pale yellow liquid organosulfur compound with the chemical formula C<sub>4</sub>H<sub>10</sub>S.<sup>[1][2][3]</sup> Its most notable characteristic is an extremely strong and pungent odor, often described as skunk-like, garlic-like, or cabbage-like.<sup>[2][3][4]</sup> This potent smell is detectable by the human nose at concentrations as low as 1.4 parts per billion (ppb).<sup>[2]</sup> Due to this property, it is widely used as an odorant for natural gas to enable leak detection.<sup>[1][4]</sup> It also serves as an industrial solvent and a chemical intermediate in the synthesis of insecticides and herbicides.<sup>[1][2][4]</sup>

The reactivity of **1-Butanethiol** is primarily dictated by its thiol (-SH) functional group.<sup>[4]</sup> It is classified as a highly flammable liquid and its vapors can form explosive mixtures with air.<sup>[4][5]</sup>

## Quantitative Physical and Chemical Data

The following tables summarize the key physical and chemical data for **1-Butanethiol**.

**Table 1: General Identification and Molecular Properties**

Property	Value	Reference
IUPAC Name	Butane-1-thiol	<a href="#">[2]</a>
Synonyms	n-Butyl mercaptan, 1-Mercaptobutane	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	109-79-5	<a href="#">[4]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>4</sub> H <sub>10</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	90.19 g/mol	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Odor	Strong, skunk-like, garlic-like	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Odor Threshold	1.4 ppb	<a href="#">[2]</a>

**Table 2: Thermodynamic and Physical Properties**

Property	Value	Conditions	Reference
Boiling Point	98.2 °C	at 760 mmHg	[2][10]
Melting Point	-115.8 °C	[2]	
Density	0.842 g/mL	at 25 °C	[1][8][10]
Solubility in Water	0.06 g / 100 mL (Slightly soluble)	at 20 °C	[1][2][11]
Vapor Pressure	35 mmHg	at 20 °C	[2]
83 mmHg	at 37.7 °C	[8]	
Vapor Density	3.1	(vs air)	[8]
Refractive Index (n_D)	1.443	at 20 °C	[8]
Flash Point	2 °C (35 °F)	Closed cup	[2][4][11]
Octanol/Water Partition Coefficient (logP)	2.28	[12]	

## Experimental Protocols for Property Determination

The following sections detail standard laboratory methodologies for determining key physical properties of liquid compounds like **1-Butanethiol**.

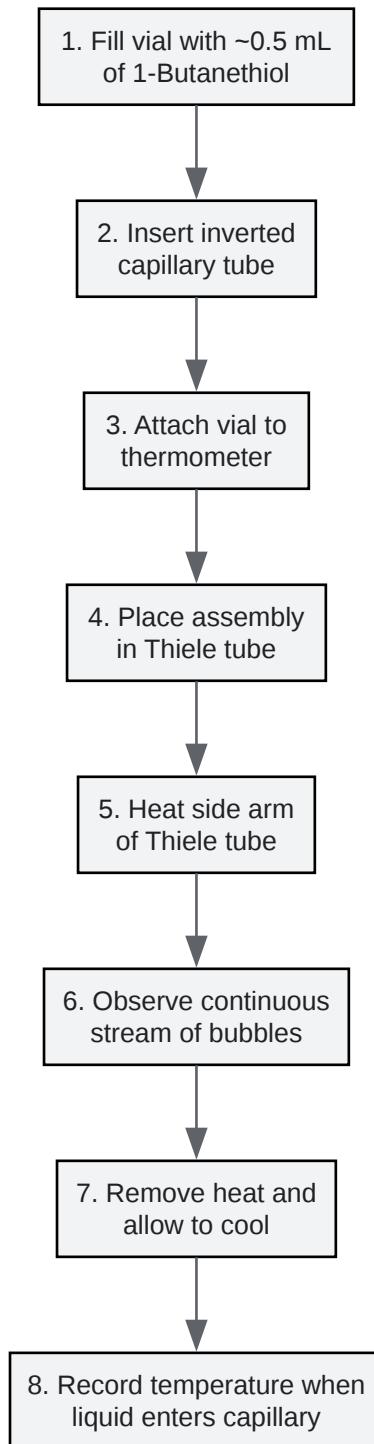
### Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.[13]

**Principle:** A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In this method, a sample is heated, and the temperature at which a continuous stream of bubbles ceases and the liquid is drawn into an inverted capillary tube upon cooling is recorded as the boiling point.[13]

**Methodology:**

- A small amount (approx. 0.5 mL) of **1-Butanethiol** is placed into a small glass vial or Durham tube.[13]
- A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid sample.[13]
- The vial is attached to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.[13]
- The entire assembly is placed into a Thiele tube containing mineral oil, ensuring the sample is immersed but the vial's opening is above the oil level.[13][14]
- The side arm of the Thiele tube is gently and continuously heated with a burner. This design promotes even heat circulation.[13]
- Heating continues until a rapid and continuous stream of bubbles emerges from the tip of the inverted capillary tube. This indicates the temperature is just above the boiling point.[13]
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature recorded the instant the bubbling stops and the liquid is drawn back into the capillary tube.[13]
- The atmospheric pressure should be recorded alongside the boiling point, as it affects the measurement.[13]



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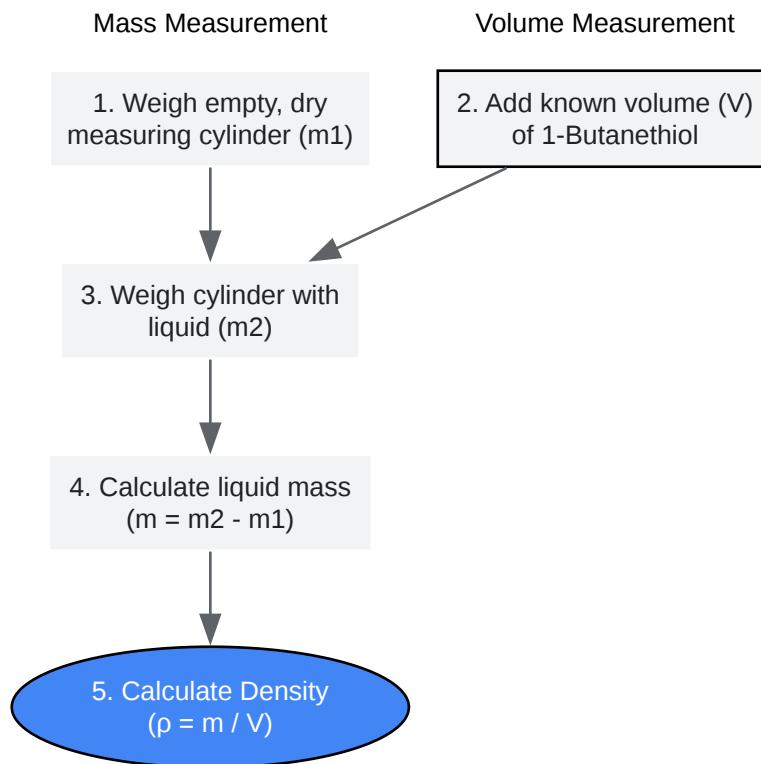
### Boiling Point Determination Workflow

## Density Determination

Principle: Density is the ratio of mass to volume ( $\rho = m/V$ ). The density of a liquid can be determined by accurately measuring the mass of a known volume of the substance.[15][16]

Methodology:

- Measure the mass of a clean, dry measuring cylinder or pycnometer using an electronic balance and record the value.[16][17]
- Carefully add a specific volume of **1-Butanethiol** (e.g., 10 mL) to the measuring cylinder. Read the volume precisely from the bottom of the meniscus.[16][17]
- Measure the combined mass of the measuring cylinder and the **1-Butanethiol** sample.[16][17]
- Subtract the mass of the empty cylinder from the combined mass to determine the mass of the **1-Butanethiol**.[16]
- Calculate the density by dividing the mass of the liquid by the measured volume.
- The procedure should be repeated multiple times to ensure accuracy, and the average value should be reported. The temperature at which the measurement is made must be recorded as density is temperature-dependent.[17]

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### Liquid Density Determination Workflow

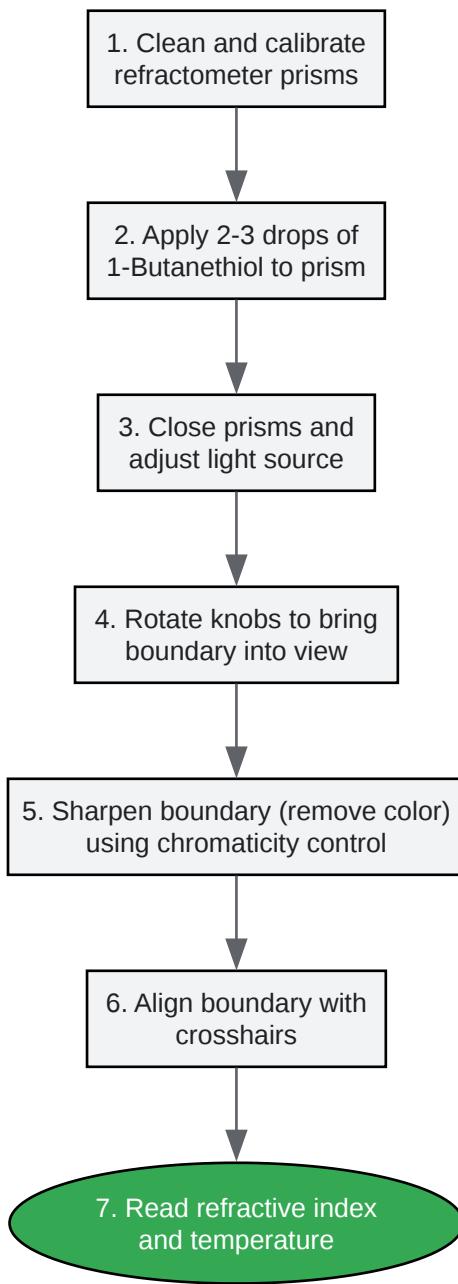
## Refractive Index Measurement

**Principle:** The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is measured using a refractometer, which typically works by measuring the critical angle of refraction between a prism of known refractive index and the sample.[18][19][20]

**Methodology (using an Abbe Refractometer):**

- Ensure the prism surfaces of the Abbe refractometer are clean. Clean with a soft tissue using acetone or ethanol and allow to dry completely.[19]
- Calibrate the instrument using a standard with a known refractive index, such as distilled water.
- Using a dropper, apply 2-3 drops of **1-Butanethiol** onto the surface of the lower prism.[19]

- Close the prisms together gently to spread the liquid into a thin film.
- Allow light to pass through the sample by adjusting the mirror. Look through the eyepiece.  
[\[19\]](#)
- Rotate the coarse adjustment knob until the light and dark fields become visible in the eyepiece.
- Adjust the chromaticity screw to eliminate any color fringe at the boundary, resulting in a sharp, clear borderline.
- Use the fine adjustment knob to center the borderline exactly on the crosshairs of the eyepiece.  
[\[19\]](#)
- Read the refractive index value from the instrument's scale. Record the temperature, as refractive index is temperature-dependent.

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### Refractive Index Measurement Workflow

## Safety and Handling

**1-Butanethiol** is a hazardous chemical. It is highly flammable and harmful if swallowed or inhaled.[5][21] It causes irritation to the skin, eyes, and respiratory tract.[2][5][6] Exposure can lead to symptoms such as headache, nausea, vomiting, and weakness.[6][22] Handling should be performed in a well-ventilated area, preferably a chemical fume hood, using appropriate

personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.<sup>[5][6]</sup> All ignition sources must be avoided, and containers should be kept tightly closed and stored in a cool, dry, well-ventilated area designated for flammable liquids.<sup>[5][6]</sup>

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